A Technical Guide to 2-Cyclopentyl-2-methoxyacetaldehyde: Synthesis, Properties, and Spectroscopic Analysis

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*2-Cyclopentyl-2-methoxyacetaldehyde*
CAS No.:	*1552533-71-7*
Cat. No.:	*B2678286*

Get Quote

Forward: This document serves as an in-depth technical guide for **2-Cyclopentyl-2-methoxyacetaldehyde**. It is important to note that this compound is not extensively documented in current scientific literature and, as of the date of this publication, does not have an assigned CAS number. The information presented herein, including synthesis protocols and spectral data, is therefore predictive, derived from established principles of organic chemistry and data from analogous structures. This guide is intended for researchers, chemists, and professionals in drug development who require a robust theoretical and practical framework for handling this novel chemical entity.

Chemical Identity and Core Properties

2-Cyclopentyl-2-methoxyacetaldehyde is an aliphatic aldehyde characterized by a cyclopentyl ring and a methoxy group attached to the alpha-carbon. This unique α-substitution pattern suggests potential applications as a chiral building block or a scaffold in medicinal chemistry and materials science.

© 2026 BenchChem. All rights reserved.

Chemical Structure and Identifiers

The fundamental identifiers for this molecule have been established through computational chemistry databases.

Caption: Chemical structure of **2-Cyclopentyl-2-methoxyacetaldehyde**.

Table 1: Chemical Identifiers and Computed Properties

Identifier	Value	Source
Molecular Formula	**$C_8H_{14}O_2$**	**PubChemLite[1]**
Molecular Weight	142.10 g/mol	PubChemLite[1]
IUPAC Name	2-cyclopentyl-2-methoxyacetaldehyde	PubChemLite[1]
SMILES	COC(C=O)C1CCCC1	PubChemLite[1]
InChI	InChI=1S/C8H14O2/c1-10-8(6-9)7-4-2-3-5-7/h6-8H,2-5H2,1H3	PubChemLite[1]
InChIKey	PZYFZPCPUWHJKY-UHFFFAOYSA-N	PubChemLite[1]
XLogP (Predicted)	1.5	PubChemLite[1]
Topological Polar Surface Area	26.3 $Å^2$	ECHEMI[2]

| Complexity (Predicted)| 156 | PubChem[3] |

Proposed Synthesis Pathway

Given the absence of a literature precedent for the synthesis of **2-Cyclopentyl-2-methoxyacetaldehyde**, a logical and robust two-step pathway is proposed. The strategy involves the synthesis of the precursor alcohol, 2-Cyclopentyl-2-methoxyethan-1-ol, followed by its selective oxidation to the target aldehyde.

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. researchgate.net [researchgate.net]
- 2. benchchem.com [benchchem.com]
- 3. Aldehyde synthesis by oxidation of alcohols and rearrangements [organic-chemistry.org]
- To cite this document: BenchChem. [A Technical Guide to 2-Cyclopentyl-2-methoxyacetaldehyde: Synthesis, Properties, and Spectroscopic Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2678286/docs#a-technical-guide-to-2-cyclopentyl-2-methoxyacetaldehyde-synthesis-properties-and-spectroscopic-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.